

An In-depth Technical Guide to 3-Iodo-L-tyrosine Methyl Ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Iodo-L-tyrosine methyl ester

CAS No.: 70277-02-0

Cat. No.: B1313750

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Iodo-L-tyrosine methyl ester**, a key building block in synthetic and medicinal chemistry. With full editorial control, this document is structured to deliver not just data, but actionable insights grounded in established scientific principles. We will delve into its fundamental properties, synthesis, applications, and safe handling protocols, ensuring a self-validating system of information for the discerning researcher.

Core Identification and Physicochemical Properties

3-Iodo-L-tyrosine methyl ester is a derivative of the essential amino acid L-tyrosine, featuring an iodine atom at the 3-position of the aromatic ring and a methyl ester protecting the carboxylic acid.^[1] This modification significantly influences its chemical reactivity and biological activity, making it a valuable intermediate in various synthetic pathways.

The definitive identifier for this compound is its Chemical Abstracts Service (CAS) number.

CAS Number: 70277-02-0[2][3]

A hydrochloride salt of this compound also exists, with the CAS number 79677-58-0.[4][5]

Key Physicochemical Data

The structural and chemical properties of **3-Iodo-L-tyrosine methyl ester** are summarized in the table below. These parameters are critical for predicting its behavior in different solvent systems, designing reaction conditions, and interpreting analytical data.

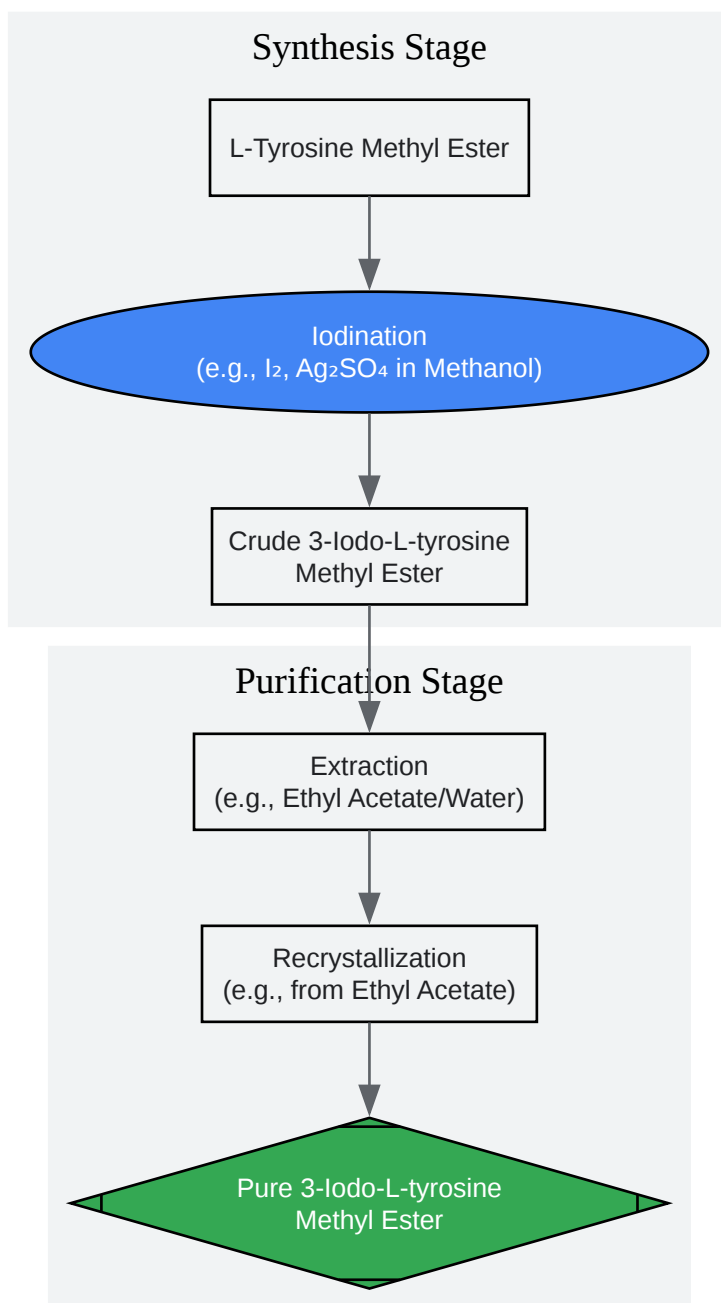
Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ INO ₃	[1][2]
Molecular Weight	321.11 g/mol	[2]
Appearance	White to off-white solid	[2]
Solubility	Sparingly soluble in water	[2]
Storage Conditions	Store in a cool, dry place	[2]

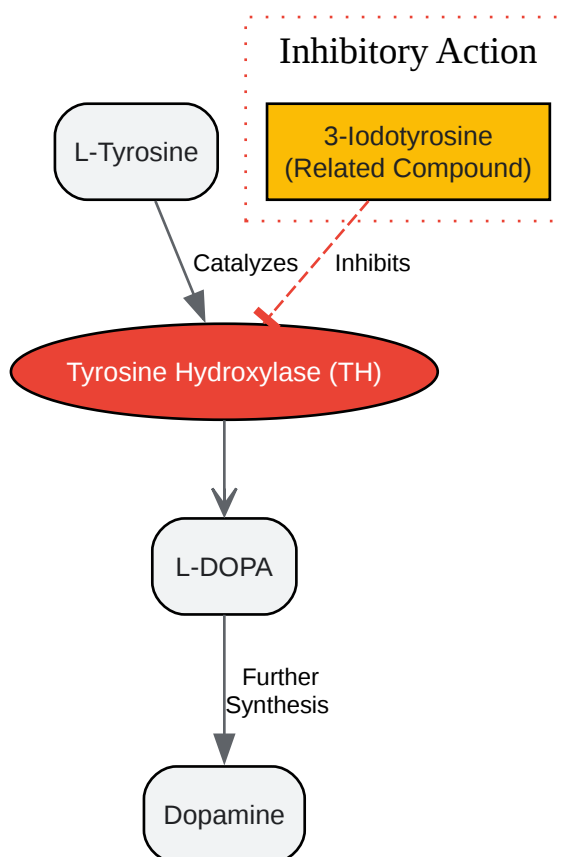
Synthesis and Mechanism

The synthesis of **3-Iodo-L-tyrosine methyl ester** typically involves the iodination of L-tyrosine methyl ester. A common approach is the direct iodination of the tyrosine derivative. A patented method describes the synthesis of a protected form of **3-Iodo-L-tyrosine methyl ester**, which can then be deprotected.[6]

Illustrative Synthetic Workflow

The following diagram outlines a general workflow for the synthesis and purification of **3-Iodo-L-tyrosine methyl ester**, based on common organic synthesis principles.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 70277-02-0: 3-Iodo-L-tyrosine methyl ester [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 3-Iodo-L-tyrosine methyl ester | 70277-02-0 [chemicalbook.com]
- 4. guidechem.com [guidechem.com]
- 5. 3-iodo-L-tyrosine methyl ester hydrochloride | 79677-58-0 [chemicalbook.com]

- 6. CN109704983B - Method for the synthesis of 3-iodo-N-protected-L-tyrosine methyl ester by de-MOM protection - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Iodo-L-tyrosine Methyl Ester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313750/docs#an-in-depth-technical-guide-to-3-iodo-l-tyrosine-methyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)